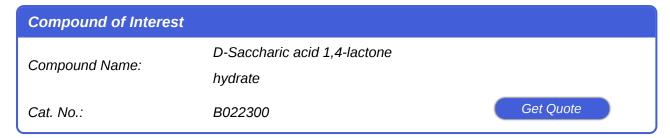


Application Note: HPLC Analysis of D-Saccharic Acid 1,4-Lactone Hydrate

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the quantitative analysis of **D**-Saccharic acid **1,4-lactone hydrate** using High-Performance Liquid Chromatography (HPLC).

Introduction

D-Saccharic acid 1,4-lactone, a derivative of D-glucaric acid, is a potent inhibitor of β -glucuronidase. This enzyme is implicated in the metabolism of various drugs and endogenous compounds, as well as in certain pathological conditions. Accurate quantification of D-Saccharic acid 1,4-lactone is crucial for research in drug development, clinical diagnostics, and food science. This application note details a reliable HPLC method for its analysis.

Physicochemical Properties

A summary of the key properties of **D-Saccharic acid 1,4-lactone hydrate** is presented in Table 1.

Table 1: Physicochemical Properties of **D-Saccharic Acid 1,4-Lactone Hydrate**



Property	Value	Reference
Synonyms	D-Glucaro-1,4-lactone, DSAL	
Molecular Formula	C ₆ H ₈ O ₇ • H ₂ O	
Molecular Weight	210.14 g/mol	
CAS Number	61278-30-6	
Purity (by HPLC)	≥98.0%	
UV λmax	216 nm	
Solubility	Water: 50 mg/mL	
DMSO: 42 mg/mL	[1]	
Storage Temperature	2-8°C	

Experimental Protocols

This section outlines the necessary equipment, reagents, and procedures for the HPLC analysis of **D-Saccharic acid 1,4-lactone hydrate**.

- HPLC system with a UV detector
- Analytical balance
- pH meter
- · Volumetric flasks and pipettes
- Syringe filters (0.45 μm)
- HPLC vials
- **D-Saccharic acid 1,4-lactone hydrate** analytical standard (≥98.0% purity)
- Acetonitrile (HPLC grade)
- Ammonium formate (LC-MS grade)



- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)
- Stock Solution (1 mg/mL): Accurately weigh 10 mg of D-Saccharic acid 1,4-lactone hydrate and dissolve it in 10 mL of deionized water in a volumetric flask.
- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 μg/mL to 100 μg/mL.

The sample preparation method will vary depending on the matrix. For aqueous samples, filtration through a 0.45 μ m syringe filter may be sufficient. For more complex matrices, such as biological fluids or food samples, a protein precipitation or solid-phase extraction (SPE) step may be necessary.

A Hydrophilic Interaction Liquid Chromatography (HILIC) method is recommended for the analysis of the polar D-Saccharic acid 1,4-lactone.

Table 2: HPLC Method Parameters

Parameter	Condition
Column	HILIC Column (e.g., Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μm)
Mobile Phase A	10 mM Ammonium formate in Water with 0.1% Formic Acid
Mobile Phase B	90:10 Acetonitrile:Water with 10 mM Ammonium Formate and 0.1% Formic Acid
Gradient	95% B to 50% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	30°C
Injection Volume	5 μL
Detection	UV at 210 nm



Data Presentation

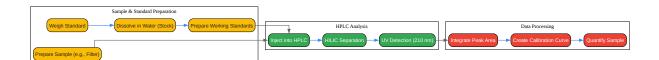
The following table summarizes the expected quantitative data for the described HPLC method.

Table 3: Method Performance Characteristics

Parameter	Expected Value
Retention Time	Approximately 4-6 minutes (highly dependent on the specific HILIC column and gradient)
Linearity (R²)	> 0.995
Limit of Detection (LOD)	< 1 μg/mL
Limit of Quantification (LOQ)	< 5 μg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95-105%

Visualization

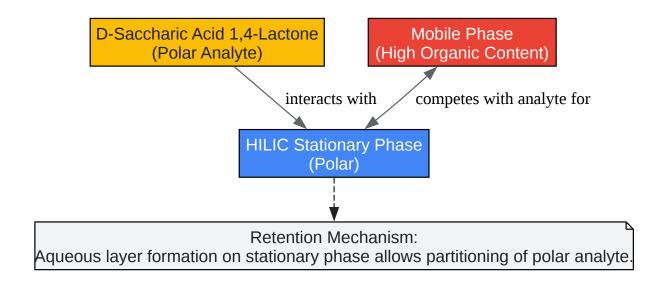
The following diagrams illustrate the experimental workflow for the HPLC analysis of **D-Saccharic acid 1,4-lactone hydrate**.



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Caption: Experimental workflow for HPLC analysis.



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Caption: Principle of HILIC retention.

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References

- 1. selleckchem.com [selleckchem.com]
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